

An In-depth Technical Guide to the Solubility of 4-Methoxy-3-methylbenzaldehyde

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Compound of Interest

Compound Name: 4-Methoxy-3-methylbenzaldehyde

Cat. No.: B1345598

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This technical guide provides a comprehensive overview of the solubility characteristics of **4-Methoxy-3-methylbenzaldehyde**. Due to a scarcity of publicly available quantitative solubility data for this specific compound, this guide establishes an inferred solubility profile based on the known properties of structurally analogous aromatic aldehydes. Furthermore, it outlines a detailed experimental protocol for the precise determination of its solubility in a variety of solvent systems, catering to the rigorous demands of research and pharmaceutical development.

Inferred Solubility Profile

4-Methoxy-3-methylbenzaldehyde is an aromatic aldehyde, and its solubility is largely dictated by its molecular structure, which includes a polar aldehyde group and a largely nonpolar substituted benzene ring. While specific quantitative data for **4-Methoxy-3-methylbenzaldehyde** is not readily available in the current literature, an analysis of closely related compounds such as benzaldehyde and 4-methoxybenzaldehyde (p-anisaldehyde) allows for a reliable estimation of its solubility behavior.

Generally, aromatic aldehydes exhibit low solubility in water due to the hydrophobic nature of the benzene ring. The presence of a polar aldehyde group allows for some interaction with water molecules, but this is often insufficient to overcome the nonpolar character of the larger

ring structure. Conversely, these compounds tend to be readily soluble in a wide range of common organic solvents. This is attributed to the favorable van der Waals interactions between the aromatic ring of the aldehyde and the organic solvent molecules.

The following table summarizes the available solubility data for key analogous compounds, which collectively inform the expected solubility profile of **4-Methoxy-3-methylbenzaldehyde**.

Compound	Solvent	Temperature (°C)	Solubility	Data Type
Benzaldehyde	Water	25	6.95 mg/mL	Quantitative
Water	Room Temp.	Insoluble	Qualitative	
Organic Solvents	Room Temp.	Soluble	Qualitative	
4-Methoxybenzaldehyde	Water	20	2 g/L	Quantitative
(p-Anisaldehyde)	Water	Not Specified	Poorly soluble	Qualitative
Ethanol	Room Temp.	Miscible	Qualitative	
Diethyl Ether	Room Temp.	Miscible	Qualitative	
Acetone	Not Specified	Very Soluble	Qualitative	
Chloroform	Not Specified	Very Soluble	Qualitative	
Benzene	Not Specified	Soluble	Qualitative	
4-Methylbenzaldehyde	Water	25	2,270 mg/L	Quantitative
(p-Tolualdehyde)	Water	Not Specified	Limited solubility	Qualitative
Ethanol	Not Specified	Highly Soluble	Qualitative	
Ether	Not Specified	Highly Soluble	Qualitative	
Chloroform	Not Specified	Highly Soluble	Qualitative	

Based on the data from these structurally similar aldehydes, it is anticipated that **4-Methoxy-3-methylbenzaldehyde** will demonstrate low solubility in water and high solubility in common organic solvents such as ethanol, methanol, diethyl ether, acetone, and chloroform.

Experimental Protocol for Solubility Determination

To ascertain the precise quantitative solubility of **4-Methoxy-3-methylbenzaldehyde**, a standardized experimental protocol is essential. The following details a reliable gravimetric method, which is a fundamental and widely used technique for determining the solubility of a substance.

Objective: To quantitatively determine the solubility of **4-Methoxy-3-methylbenzaldehyde** in various solvents at a specified temperature.

Materials:

- **4-Methoxy-3-methylbenzaldehyde** (high purity)
- Selected solvents (e.g., water, ethanol, acetone, ethyl acetate, hexane) of analytical grade
- Analytical balance (readable to at least 0.1 mg)
- Thermostatically controlled water bath or incubator
- Vials with screw caps
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvents)
- Evaporating dishes or pre-weighed vials for drying

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-Methoxy-3-methylbenzaldehyde** to a series of vials, each containing a known volume of a different solvent. The presence of undissolved solute is

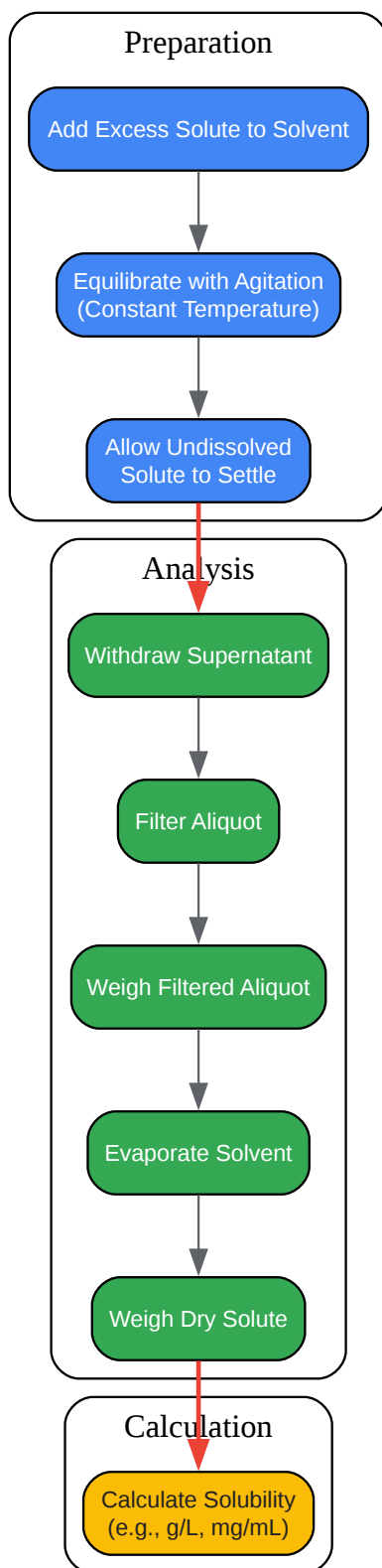
crucial to ensure saturation.

- Securely cap the vials to prevent solvent evaporation.
- Place the vials in a thermostatically controlled environment (e.g., a water bath) set to the desired temperature (e.g., 25 °C).
- Agitate the vials for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. Periodic gentle shaking is recommended.
- Sample Withdrawal and Filtration:
 - Allow the vials to stand undisturbed at the constant temperature for at least 2 hours to permit the undissolved solute to settle.
 - Carefully withdraw a precise volume of the supernatant (the clear, saturated solution) using a pipette.
 - Immediately filter the withdrawn aliquot using a syringe filter to remove any suspended microparticles of the solute.
- Gravimetric Analysis:
 - Transfer the filtered, saturated solution to a pre-weighed, dry evaporating dish or vial.
 - Record the exact weight of the dish/vial with the solution.
 - Carefully evaporate the solvent under controlled conditions (e.g., in a fume hood at room temperature or in a vacuum oven at a temperature below the boiling point of the solute) until the solute is completely dry.
 - Once dry, place the dish/vial in a desiccator to cool to room temperature.
 - Weigh the dish/vial containing the dried solute. Repeat the drying and weighing process until a constant weight is achieved.
- Calculation of Solubility:

- Calculate the mass of the dissolved solute by subtracting the initial weight of the empty dish/vial from the final constant weight.
- The solubility can then be expressed in various units, such as grams per liter (g/L) or milligrams per milliliter (mg/mL), based on the mass of the solute and the initial volume of the solvent aliquot.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **4-Methoxy-3-methylbenzaldehyde**.



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